

An In-depth Technical Guide to 5-Methoxyquinolin-4-ol

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Compound of Interest

Compound Name: 5-Methoxyquinolin-4-ol

Cat. No.: B1323183

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available experimental data on the specific physicochemical properties, detailed synthesis protocols, and biological activities of **5-Methoxyquinolin-4-ol** is limited. This guide provides foundational information based on available data for the compound and general knowledge of related quinolin-4-one structures. Further experimental investigation is necessary to fully characterize this compound.

Core Compound Information

5-Methoxyquinolin-4-ol is a heterocyclic organic compound belonging to the quinolin-4-one family. The presence of a methoxy group and a hydroxyl group suggests potential for hydrogen bonding and specific interactions in biological systems. Quinolin-4-one derivatives are known to exhibit a wide range of biological activities, making them of interest in medicinal chemistry and drug discovery.

Table 1: General Properties of **5-Methoxyquinolin-4-ol**

Property	Value	Source
CAS Number	1466525-83-6	[1][2]
Molecular Formula	C10H9NO2	[2]
Molecular Weight	175.18 g/mol	[2]
Purity	95%-98% (as commercially available)	[1]
Storage	Sealed in a dry environment at 2-8°C	[2]

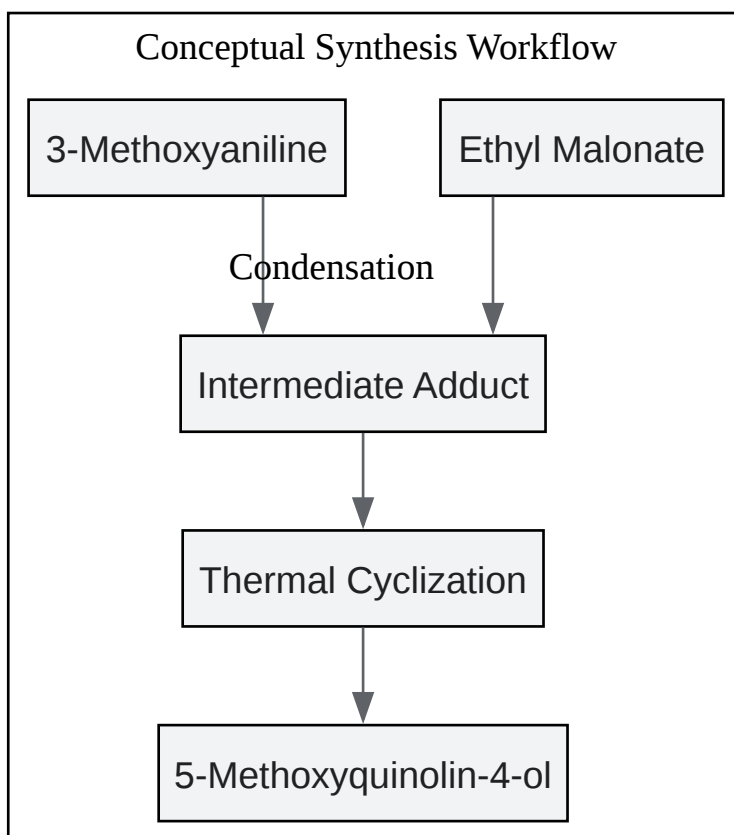
Physicochemical Properties

Detailed experimental data on the physicochemical properties of **5-Methoxyquinolin-4-ol**, such as solubility, melting point, pKa, and logP, are not readily available in the public domain. For drug development purposes, these parameters are crucial as they influence a compound's absorption, distribution, metabolism, and excretion (ADME) profile. In the absence of specific data, preliminary estimates may be derived using computational prediction tools (e.g., ACD/Labs, ChemDraw). However, experimental validation is essential.

Synthesis and Experimental Protocols

A specific, validated experimental protocol for the synthesis of **5-Methoxyquinolin-4-ol** is not available in the searched literature. However, the synthesis of substituted quinolin-4-ones is well-established, with the Conrad-Limpach-Knorr synthesis being a common method.[3] This reaction typically involves the condensation of an appropriately substituted aniline with a β -ketoester, followed by thermal cyclization.[3]

For the synthesis of **5-Methoxyquinolin-4-ol**, a plausible approach would involve the reaction of 3-methoxyaniline with an appropriate β -ketoester, such as ethyl malonate, followed by intramolecular cyclization. The general workflow for such a synthesis is depicted below.



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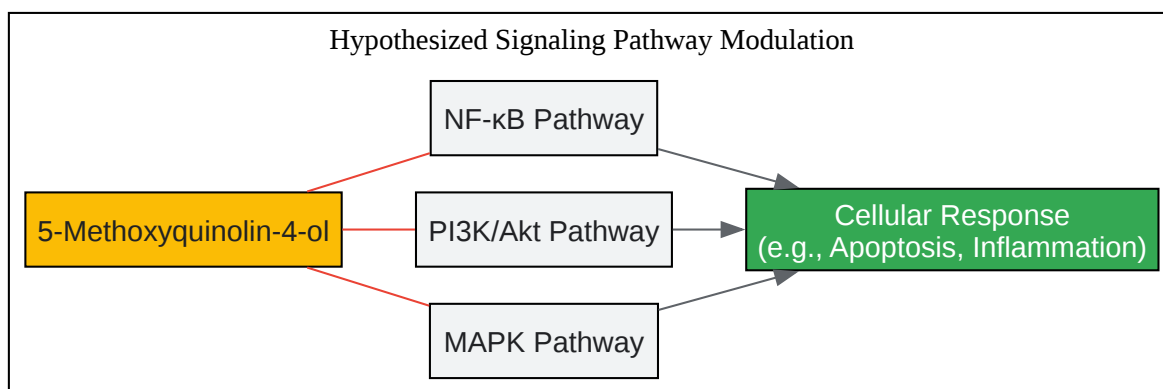
Caption: Conceptual workflow for the synthesis of **5-Methoxyquinolin-4-ol**.

Biological Activity and Signaling Pathways

There is no specific information in the reviewed literature regarding the biological activity or the signaling pathways modulated by **5-Methoxyquinolin-4-ol**. However, the broader class of quinoline and quinolin-4-one derivatives is known to possess a wide spectrum of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties.[4]

For instance, other methoxy-substituted compounds have been shown to interact with key cellular signaling pathways. Some methoxyisoflavones induce apoptosis in cancer cells by inhibiting the ERK and Akt signaling pathways.[5] Similarly, methoxy derivatives of resveratrol have demonstrated anti-inflammatory effects by suppressing the MAPK and NF-κB signaling pathways.[6]

Given these precedents, it is plausible that **5-Methoxyquinolin-4-ol** could exhibit biological activity through modulation of similar pathways. However, this remains speculative without direct experimental evidence.



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Caption: Hypothesized signaling pathways potentially modulated by **5-Methoxyquinolin-4-ol**.

Future Directions

To fully elucidate the potential of **5-Methoxyquinolin-4-ol** for drug development, the following experimental investigations are imperative:

- **Physicochemical Characterization:** Experimental determination of solubility in various solvents, melting point, pKa, and logP.
- **Synthesis and Optimization:** Development and validation of a robust and scalable synthesis protocol.
- **Biological Screening:** Comprehensive screening for various biological activities, such as anticancer, antimicrobial, and anti-inflammatory effects.
- **Mechanism of Action Studies:** If biological activity is confirmed, detailed studies to identify the specific molecular targets and signaling pathways involved.

This technical guide serves as a foundational resource for researchers interested in **5-Methoxyquinolin-4-ol**. The lack of specific data highlights a clear opportunity for novel research to characterize this compound and explore its therapeutic potential.

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References

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